

Technical Safety Guide: 3-Mercaptooctyl-acetate-d5

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Compound of Interest

Compound Name: 3-Mercaptooctyl-acetate-d5

Cat. No.: B12372379

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This technical guide provides a comprehensive overview of the safety data for **3-Mercaptooctyl-acetate-d5**, compiled for researchers, scientists, and professionals in drug development. The information herein is synthesized from available data on analogous non-deuterated compounds.

Chemical and Physical Properties

Quantitative data for 3-Mercaptooctyl-acetate and related compounds are summarized below. It is important to note that the deuterated form, **3-Mercaptooctyl-acetate-d5**, is expected to have a slightly higher molecular weight.

Property	Value	Source
Molecular Formula	C10H20O2S	PubChem[1]
Molecular Weight	204.33 g/mol	PubChem[1]
XLogP3	3.2	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	9	PubChem[1]
Exact Mass	204.11840105 Da	PubChem[1]
Monoisotopic Mass	204.11840105 Da	PubChem[1]
Topological Polar Surface Area	27.3 Å ²	PubChem[1]
Heavy Atom Count	13	PubChem[1]

Hazard Identification and Safety Precautions

Based on safety data sheets for similar mercapto-acetate compounds, **3-Mercaptooctyl-acetate-d5** should be handled as a potentially hazardous substance. The primary hazards are associated with its flammability and potential for skin and eye irritation.

GHS Hazard Statements for Analogous Compounds:

- H227: Combustible liquid.
- H314: Causes severe skin burns and eye damage.[2]
- H302: Harmful if swallowed.[3]

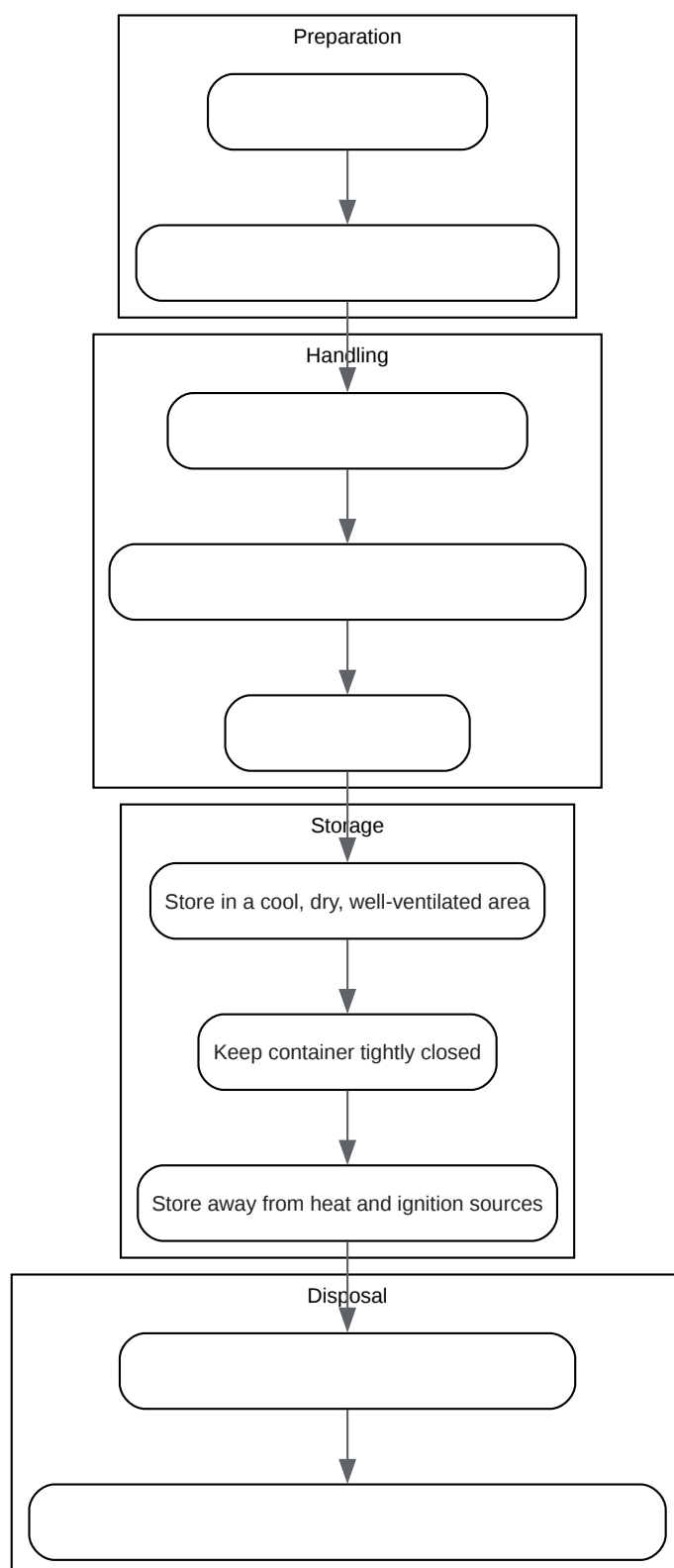
Precautionary Statements:

- Prevention:
 - Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[4]

- Wear protective gloves, eye protection, and face protection.[4]
- Use only in a well-ventilated area.
- Wash skin thoroughly after handling.
- Response:
 - If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][4]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
 - If swallowed: Rinse mouth. Do NOT induce vomiting.[2]
 - In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- Storage:
 - Store in a well-ventilated place. Keep cool.[4]
 - Keep container tightly closed.[4]
- Disposal:
 - Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling Workflow

The following diagram outlines a general workflow for the safe handling of **3-Mercaptooctyl-acetate-d5** in a laboratory setting.



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Figure 1. A generalized workflow for the safe laboratory handling of **3-Mercaptooctyl-acetate-d5**.

First Aid Measures

In the event of exposure, follow these first aid protocols, which are based on data for similar compounds.

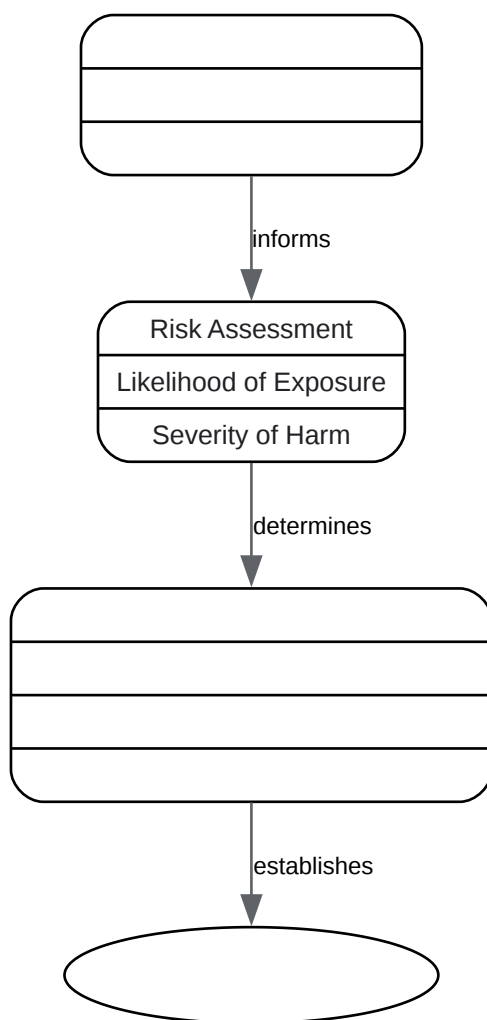
Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately. [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately. [2]

Fire Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards Arising from the Chemical	Combustible liquid. Vapors may form explosive mixtures with air. Vapors are heavier than air and may spread along floors.
Special Protective Equipment for Fire-fighters	Wear self-contained breathing apparatus for firefighting if necessary.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between hazard identification, risk assessment, and control measures, a fundamental concept in chemical safety.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com